

Technical Guide: Solubility and Stability of 2-Allyl-4-bromophenol

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Compound of Interest

Compound Name: 2-Allyl-4-bromophenol

CAS No.: 13997-74-5

Cat. No.: B1295730

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Executive Summary

2-Allyl-4-bromophenol (CAS 13997-74-5) is a functionalized phenolic intermediate utilized in the synthesis of bioactive scaffolds and as a radical scavenging antioxidant. Its utility in drug development is defined by the dual reactivity of its phenolic hydroxyl group (susceptible to deprotonation and oxidation) and its allyl side chain (susceptible to radical polymerization and oxidative cleavage).

This guide provides a rigorous technical framework for handling this compound. The data indicates that oxidation and photolytic degradation are the primary stability risks. Researchers must utilize deoxygenated solvents and inert atmosphere storage to maintain compound integrity.

Physicochemical Profile

Understanding the molecular properties is the first step to accurate experimental design. The lipophilicity (LogP ~3.3) indicates poor aqueous solubility, necessitating organic co-solvents for biological assays.

Table 1: Core Physicochemical Properties

Property	Value / Description	Experimental Implication
Molecular Weight	213.07 g/mol	Calculation basis for Molarity.
LogP (Predicted)	~3.3	Highly lipophilic; partitions into membranes/lipids.
pKa (Est.)	~9.3 – 9.8	Weak acid. Deprotonates at pH > 10. Neutral at physiological pH.
Appearance	Colorless to pale yellow oil/solid	Yellowing indicates oxidation (quinone formation).
Solubility (Water)	< 1 mg/mL (Poor)	Requires organic stock (DMSO/EtOH).
Solubility (Organic)	> 50 mg/mL (DMSO, Ethanol)	Ideal for high-concentration stock solutions.

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Technical Insight: The ortho-allyl group provides steric bulk but does not significantly alter the acidity compared to 4-bromophenol. However, the electron-rich allyl double bond increases susceptibility to electrophilic attack and radical oxidation compared to simple halophenols.

Solubility & Stock Solution Protocol

Due to its high LogP, **2-Allyl-4-bromophenol** requires organic solvents for solubilization. The following protocol ensures the creation of a stable stock solution suitable for biological or chemical assays.

Solvent Selection Matrix

- DMSO (Dimethyl Sulfoxide): Preferred. High solubility (>100 mM), low volatility, compatible with cell culture (at <0.5% v/v).
- Ethanol (Absolute): Good solubility. Volatile. Susceptible to evaporation during storage, altering concentration.
- Water/PBS: Incompatible for stock preparation. Use only for final dilution.

Protocol: Preparation of 100 mM Stock Solution (Anhydrous/Anaerobic)

Objective: Create a stock solution that minimizes oxidative degradation.

- Calculate Mass: To prepare 10 mL of 100 mM stock, weigh 213.1 mg of **2-Allyl-4-bromophenol**.
- Solvent Preparation: Degas anhydrous DMSO by bubbling with Nitrogen or Argon gas for 15 minutes to remove dissolved oxygen.
- Dissolution:
 - Add the weighed solid to a chemically resistant amber glass vial.
 - Add 10 mL of degassed DMSO.
 - Vortex gently until fully dissolved (Solution should be clear).
- Aliquot & Store:
 - Immediately aliquot into small volumes (e.g., 100 μ L) to avoid freeze-thaw cycles.
 - Overlay the liquid in each vial with Argon gas before capping.
 - Store at -20°C or -80°C.

Stability & Degradation Mechanisms

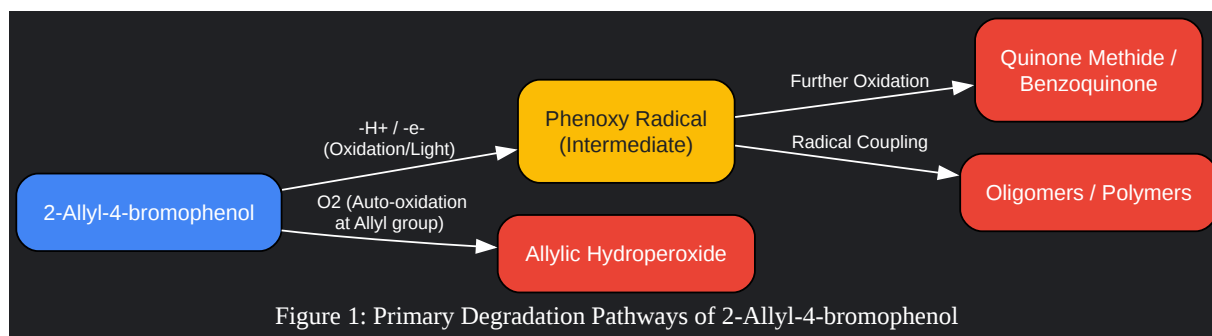
The stability of **2-Allyl-4-bromophenol** is compromised by two main pathways: Phenolic Oxidation and Allylic Oxidation/Polymerization.

Mechanism Analysis[1][2]

- Phenolic Oxidation: In the presence of oxygen and light, the phenol moiety can oxidize to form quinone intermediates (often colored yellow/brown).
- Allylic Reactivity: The allyl group is sensitive to free radicals. Auto-oxidation at the allylic position (forming hydroperoxides) or polymerization of the double bond can occur, especially if the phenol acts as an antioxidant and generates phenoxy radicals that couple.

Visualization: Degradation Pathways

The following diagram illustrates the potential degradation routes researchers must mitigate.



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Figure 1: Primary degradation pathways including radical formation leading to quinones or polymerization.

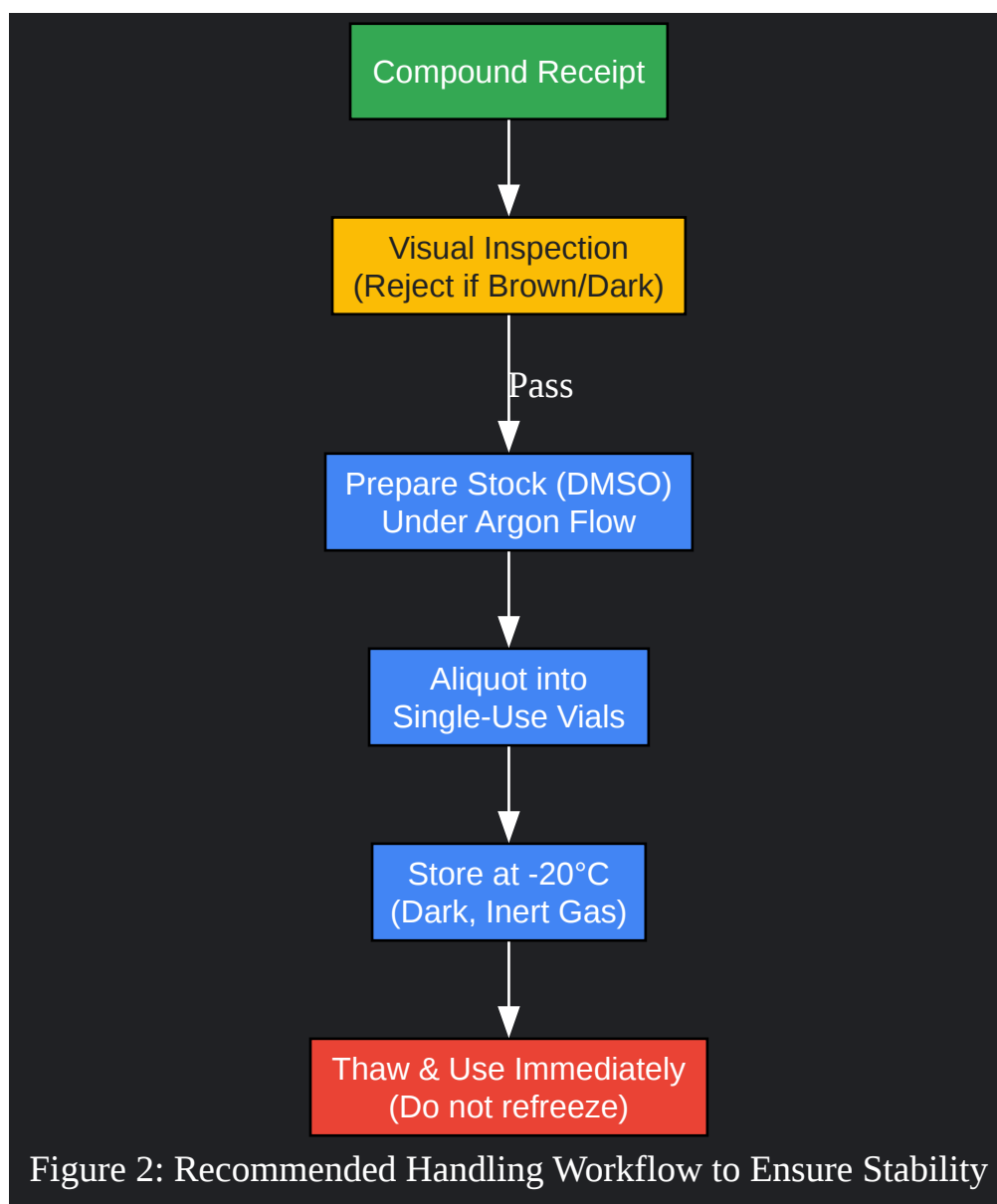
Handling & Storage Workflow

To maintain the integrity of **2-Allyl-4-bromophenol**, a rigorous "Chain of Custody" approach regarding environmental exposure is required.

Critical Storage Rules

- Temperature: Store neat compound at 2-8°C; Stock solutions at -20°C.
- Atmosphere: Argon or Nitrogen blanket is mandatory for long-term storage.
- Light: Protect from light (Amber vials/Aluminum foil) to prevent photo-oxidation.

Visualization: Storage & Handling Logic[3]



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Figure 2: Step-by-step workflow from receipt to experimental use to minimize degradation.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 258468, **2-Allyl-4-bromophenol**. Retrieved from [[Link](#)][1]

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Sources

- 1. 2-Allyl-4-bromophenol | C₉H₉BrO | CID 258468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility and Stability of 2-Allyl-4-bromophenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295730/docs#technical-guide-solubility-and-stability-of-2-allyl-4-bromophenol>]

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